

Technical Guide: Synthesis and Purification of Sulfanitran-¹³C₆

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Compound of Interest

Compound Name: Sulfanitran-13C6

Cat. No.: B12056511

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This document provides a comprehensive technical overview of a proposed methodology for the synthesis and purification of Sulfanitran-¹³C₆. Designed for an audience of researchers, scientists, and drug development professionals, this guide details the chemical pathway, experimental protocols, and analytical validation required to produce this stable isotope-labeled compound.

Sulfanitran is a sulfonamide antibiotic utilized in the poultry industry to control coccidial infections.^{[1][2]} The ¹³C₆-labeled variant, Sulfanitran-¹³C₆, serves as an invaluable internal standard for quantitative analyses in pharmacokinetic and metabolic studies, enabling precise tracking and quantification during drug development processes.^[1]

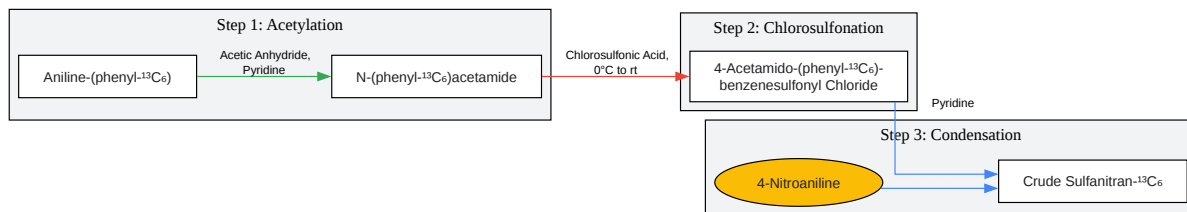
Physicochemical Properties

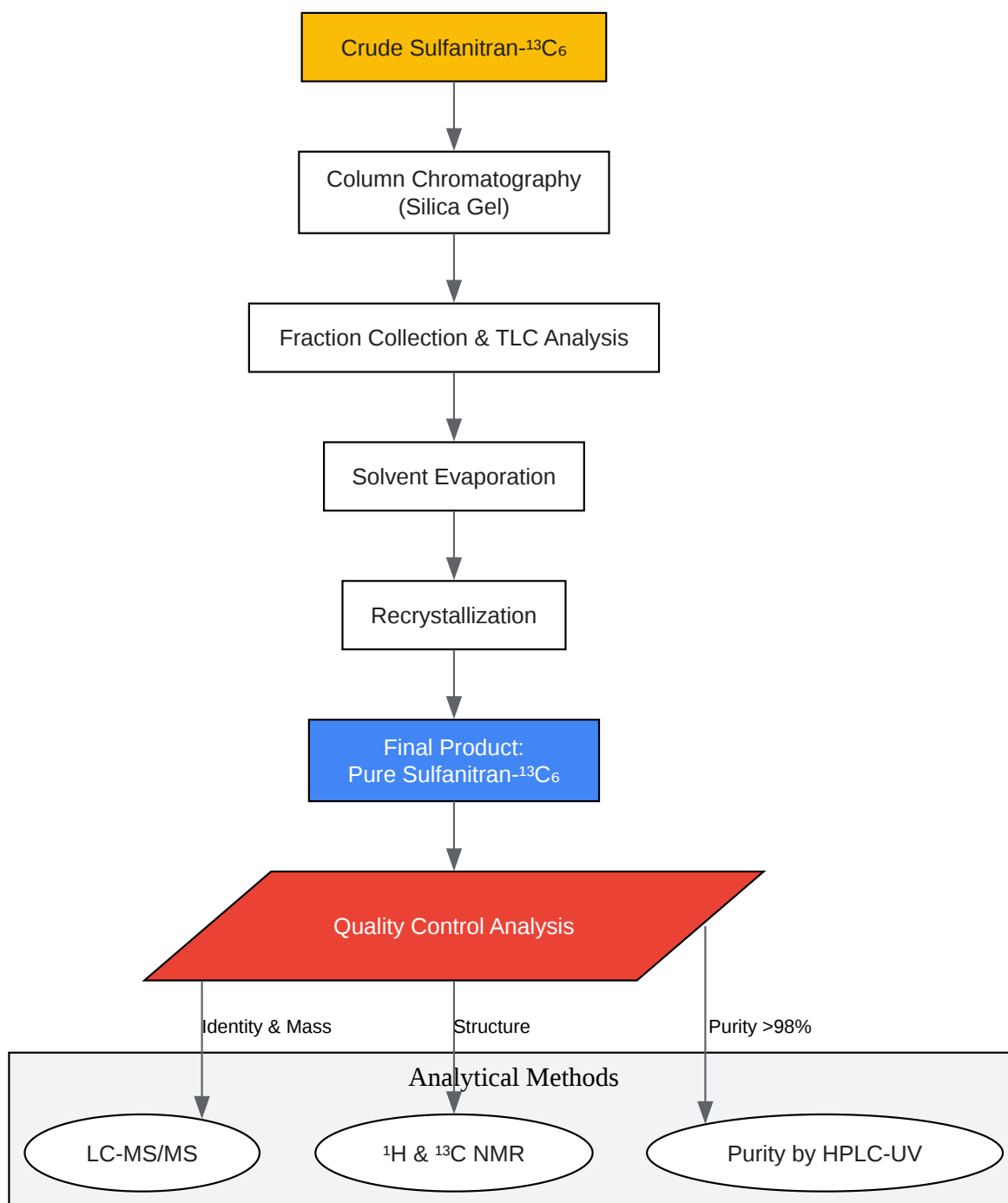
A summary of the key properties of the target compound is presented below.

Property	Value	Reference
Compound Name	Sulfanitran- ¹³ C ₆	[1]
CAS Number	1353867-79-4	[1]
Molecular Formula	C ₈ ¹³ C ₆ H ₁₃ N ₃ O ₅ S	[1]
Molecular Weight	341.29 g/mol	[1]
Chemical Name	N-(4-(((4-nitrophenyl)amino)sulfonyl)phenyl)- ¹³ C ₆ acetamide	[3]

Proposed Synthetic Pathway

While specific literature detailing the synthesis of Sulfanitran-¹³C₆ is not publicly available, a reliable synthetic route can be proposed based on established methods for the synthesis of sulfonamide antibiotics and their isotopically labeled analogues.[4][5] The proposed pathway begins with commercially available aniline-(phenyl-¹³C₆) and proceeds through a three-step sequence.





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